

validation of Sophoraflavanone H's inhibitory effect on specific enzymes

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Compound of Interest

Compound Name: Sophoraflavanone H

Cat. No.: B12308972

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A Comprehensive Guide to the Enzyme Inhibitory Effects of Sophoraflavanone G

For researchers and professionals in drug development, understanding the specific inhibitory actions of natural compounds is crucial for identifying promising therapeutic leads. This guide provides a detailed comparison of the inhibitory effects of Sophoraflavanone G, a prenylated flavonoid isolated from *Sophora flavescens*, against several key enzymes. Due to the limited specific data on **Sophoraflavanone H**, this guide focuses on the closely related and well-studied Sophoraflavanone G. The inhibitory potency of Sophoraflavanone G is compared with established inhibitors for each respective enzyme, supported by experimental data and detailed protocols.

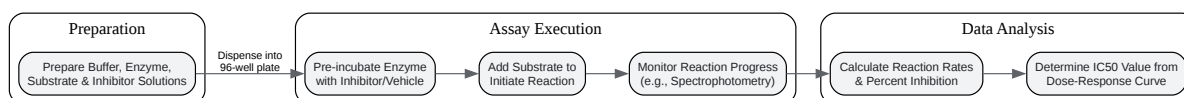
Data Presentation: Comparative Inhibitory Activity

The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values of Sophoraflavanone G and other known inhibitors against various enzymes. Lower IC₅₀ values indicate greater potency.

Target Enzyme	Sophoraflavanone G IC50	Comparative Inhibitor	Inhibitor IC50
Xanthine Oxidase	53.8% inhibition at 100 μ M	Allopurinol	0.11-7.2 μ M
Fatty Acid Synthase (FAS)	6.7 \pm 0.2 μ M ^[1]	Orlistat	~500 μ M (in some cell lines)
Cyclooxygenase-1 (COX-1)	Not specified, but inhibits	Indomethacin	18-230 nM ^[1]
5-Lipoxygenase (5-LOX)	Potent inhibitor	Zileuton	0.3-0.5 μ M
α -Glucosidase	37 μ M	Acarbose	11 nM - 141.55 μ g/mL

Mandatory Visualization: Experimental Workflow

Below is a generalized workflow for determining the enzyme inhibitory activity of a test compound such as Sophoraflavanone G.



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References

- 1. In silico investigation of lavandulyl flavonoids for the development of potent fatty acid synthase-inhibitory prototypes - PMC [pmc.ncbi.nlm.nih.gov]
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